

Safety and handling precautions for isopropyl isobutyrate

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Compound of Interest

Compound Name: *Isopropyl isobutyrate*

Cat. No.: B1585242

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An In-depth Technical Guide to the Safety and Handling of **Isopropyl Isobutyrate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **isopropyl isobutyrate**, a colorless liquid ester utilized as a flavoring agent and a versatile solvent in chemical synthesis.^[1] Adherence to strict safety protocols is essential when working with this highly flammable and potentially irritating compound.

Chemical and Physical Properties

Isopropyl isobutyrate is a colorless liquid with a characteristic fruity odor.^{[2][3]} It is less dense than water and its vapors are heavier than air, posing a risk of accumulation in low-lying areas.^{[4][5]} It is insoluble in water but soluble in most organic solvents.^{[3][4]}

Table 1: Physical and Chemical Properties of **Isopropyl Isobutyrate**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₄ O ₂	[1] [3]
Molecular Weight	130.18 g/mol	[1] [4]
CAS Number	617-50-5	[1] [2]
Appearance	Colorless, clear liquid	[3] [4] [6]
Odor	Fruity, pineapple-like	[1] [2]
Boiling Point	120-121 °C	[3] [4] [6]
Flash Point	17-20 °C	[3] [6] [7]
Density	0.845 - 0.851 g/cm ³ at 20 °C	[4] [6] [8]
Vapor Pressure	14 mmHg at 25 °C	[3]
Solubility	Insoluble in water; soluble in most organic solvents	[2] [3] [4]
Refractive Index	1.387 - 1.399 at 20 °C	[4] [8]

Hazard Identification and Classification

Isopropyl isobutyrate is classified as a highly flammable liquid and vapor.[\[6\]](#)[\[7\]](#) It can cause skin and eye irritation, and may be harmful if inhaled or swallowed.[\[7\]](#)[\[9\]](#)

GHS Hazard Statements:

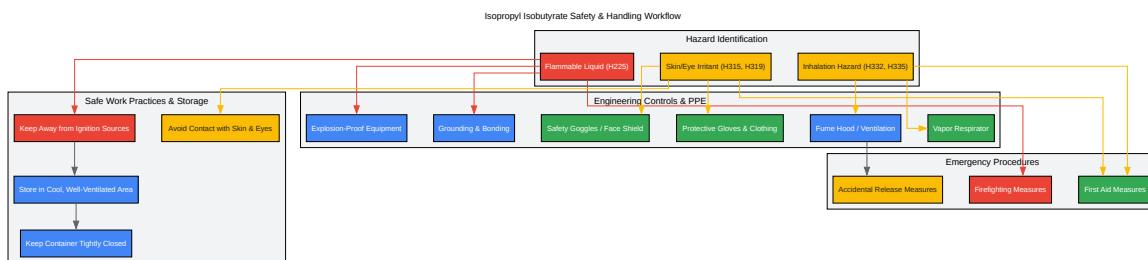
- H225: Highly flammable liquid and vapor.[\[6\]](#)[\[10\]](#)
- H315: Causes skin irritation.[\[9\]](#)
- H319: Causes serious eye irritation.[\[7\]](#)[\[9\]](#)
- H332: Harmful if inhaled.[\[7\]](#)
- H335: May cause respiratory irritation.[\[7\]](#)

DOT Hazard Classification:

- UN Number: 2406[3][6]
- Proper Shipping Name: **Isopropyl isobutyrate**[6]
- Hazard Class: 3 (Flammable liquid)[3][6]
- Packing Group: II[3][6]

Safety and Handling Precautions

A systematic approach to safety is crucial when handling **isopropyl isobutyrate**. The following diagram illustrates the key logical relationships between hazard recognition and corresponding safety measures.



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Key Safety and Handling Workflow for **Isopropyl Isobutyrate**.

Handling and Storage

- **Handling:** Use in a well-ventilated area or under a chemical fume hood.^[7] All equipment used for handling must be grounded and bonded to prevent static discharge.^{[5][11]} Use only non-sparking tools.^{[1][11]} Avoid contact with skin, eyes, and clothing.^[6] Wash hands thoroughly after handling.^[6]
- **Storage:** Store in a cool, dark, and well-ventilated place, away from heat, sparks, open flames, and other ignition sources.^{[6][7][11]} Keep containers tightly closed.^{[6][7]} Store away from incompatible materials such as strong oxidizing agents.^{[6][7]}

Exposure Controls and Personal Protection

- Engineering Controls: A closed system or local exhaust ventilation is recommended to minimize vapor exposure.[6] Safety showers and eyewash stations should be readily available.[6]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[6][7]
 - Skin Protection: Wear impervious gloves and protective clothing.[6][7]
 - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH-approved vapor respirator.[6][7]

Emergency Procedures

First Aid Measures

- Inhalation: Move the victim to fresh air and keep them at rest. If breathing is difficult, administer oxygen. Seek medical attention if you feel unwell.[6][7]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water. If skin irritation occurs, seek medical attention.[6][7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[6][7]
- Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.[7]

Firefighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[5][7] A solid water stream may be ineffective and could spread the fire.[12]
- Specific Hazards: **Isopropyl isobutyrate** is highly flammable and its vapors can form explosive mixtures with air.[4][5] Vapors may travel to an ignition source and flash back.[4][5] Containers may explode when heated.[4] Fire may produce irritating and toxic gases.[4][5]

- Protective Equipment: Firefighters should wear positive-pressure self-contained breathing apparatus (SCBA) and full protective clothing.[4][7]

Accidental Release Measures

- Personal Precautions: Evacuate the area and eliminate all ignition sources.[5][11] Wear appropriate personal protective equipment, including respiratory protection.[7]
- Environmental Precautions: Prevent the substance from entering drains, sewers, and waterways.[6][7]
- Containment and Cleanup: Stop the leak if it can be done without risk. Absorb the spill with a non-combustible material such as sand, earth, or vermiculite.[5] Collect the absorbed material using clean, non-sparking tools and place it in a sealed container for disposal.[5] Ventilate the area and wash the spill site after material pickup is complete.[7] For large spills, dike the area far ahead of the liquid for later disposal.[4]

Stability and Reactivity

- Reactivity: **Isopropyl isobutyrate** is an ester. It can react with acids to generate heat, alcohols, and acids. Strong oxidizing acids may cause a vigorous, exothermic reaction. Heat is also generated by its interaction with caustic solutions.[5]
- Chemical Stability: The substance is stable under normal temperatures and pressures.[7]
- Conditions to Avoid: Heat, flames, sparks, and other sources of ignition.[7]
- Incompatible Materials: Strong oxidizing agents.[7][11]
- Hazardous Decomposition Products: Carbon oxides (carbon monoxide and carbon dioxide) may be formed during combustion.[7]

Experimental Protocols

Specific experimental data for **isopropyl isobutyrate** are not publicly available. The following sections describe the standard methodologies used to assess the hazards of liquid chemicals like **isopropyl isobutyrate**, based on internationally recognized guidelines.

Flammability Testing

The flammability of a liquid is primarily determined by its flash point and boiling point. These tests are conducted according to methods outlined in the UN Manual of Tests and Criteria.[8]

- Methodology:
 - Flash Point Determination: A closed-cup method (e.g., Pensky-Martens, Abel) is typically used.[13] The liquid is heated in a closed cup, and a test flame is periodically introduced into the vapor space. The flash point is the lowest temperature at which the vapors ignite. [13][14]
 - Boiling Point Determination: Standard methods such as those described by ASTM (e.g., ASTM D86, ASTM D1078) or ISO (e.g., ISO 3405) are employed to determine the initial boiling point.[3]
 - Sustained Combustibility Test (UN Test L.2): This test determines if a substance, when heated, can sustain combustion. It is particularly relevant for liquids with flash points above 35°C.[4]

Acute Toxicity Testing

Acute toxicity studies are designed to assess the adverse effects of a single, short-term exposure to a substance. The Organisation for Economic Co-operation and Development (OECD) provides standardized guidelines for these tests.[1]

- Acute Oral Toxicity (OECD 420, 423, or 425):
 - Principle: A single dose of the substance is administered to fasted rats by oral gavage.[2][15]
 - Methodology: A stepwise procedure is used, starting with a dose expected to produce some toxicity. Animals are observed for mortality and clinical signs of toxicity for up to 14 days.[2][16] Body weight is monitored, and a gross necropsy is performed on all animals at the end of the study.[2] The results are used to classify the substance and determine an LD₅₀ (median lethal dose) value if necessary.[15]
- Acute Dermal Toxicity (OECD 402):

- Principle: A single dose of the substance is applied to the clipped, intact skin of rats.[6][10]
- Methodology: The substance is applied uniformly over at least 10% of the body surface area and held in contact with the skin, typically with a semi-occlusive dressing, for 24 hours.[6][17] Animals are observed for mortality and signs of toxicity for 14 days.[6] The dermal LD₅₀ can be determined from these results.[10]
- Acute Inhalation Toxicity (OECD 403):
 - Principle: Animals, typically rats, are exposed to the substance as a vapor for a defined period (e.g., 4 hours).[18]
 - Methodology: The exposure is conducted in a dynamic inhalation chamber to maintain a constant concentration.[19] Animals are observed for toxic effects during and after exposure for up to 14 days.[18] The LC₅₀ (median lethal concentration) is determined.

Skin and Eye Irritation Testing

These tests evaluate the potential of a substance to cause reversible damage to the skin and eyes. In vitro methods using reconstructed human tissues are now preferred over traditional animal testing.

- In Vitro Skin Irritation: Reconstructed Human Epidermis Test (OECD 439):
 - Principle: This test uses a reconstructed human epidermis (RhE) model that mimics the properties of the upper layers of human skin.[7]
 - Methodology: The test substance is applied topically to the RhE tissue.[20] After a set exposure and post-incubation period, cell viability is measured using a colorimetric assay (e.g., MTT assay).[20][21] A reduction in cell viability below a certain threshold (e.g., 50%) indicates that the substance is an irritant.[21]
- In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test (OECD 492):
 - Principle: This method uses a three-dimensional human cornea-like epithelium model to assess eye irritation potential.[22][23]

- Methodology: The test substance is applied to the surface of the RhCE tissue for a defined period.[24] After exposure and a post-incubation period, tissue viability is measured.[24] The level of cytotoxicity is used to classify the irritation potential of the substance.[22]

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